

An In-depth Technical Guide to the Safe Handling of Palmitoleic Acid-d13

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Compound of Interest

Compound Name: Palmitoleic acid-d13

Cat. No.: B10820593

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling protocols for **Palmitoleic acid-d13**, a deuterated derivative of palmitoleic acid. This document is intended to serve as an essential resource for laboratory personnel, ensuring safe handling and use in research and development settings. **Palmitoleic acid-d13** is primarily utilized as an internal standard for the quantification of palmitoleic acid in various biological samples by mass spectrometry.

Chemical and Physical Properties

Palmitoleic acid-d13 shares similar physical and chemical characteristics with its non-deuterated counterpart, with the primary distinction being its higher molecular weight due to the incorporation of thirteen deuterium atoms.

Property	Value	Reference
Chemical Name	(9Z)-hexadecenoic- 11,11,12,12,13,13,14,14,15,15 ,16,16,16-d13 acid	[1]
Synonyms	C16:1(9Z)-d13, C16:1 n-7-d13, cis-Palmitoleic Acid-d13, FA 16:1-d13	[1]
CAS Number	2692623-92-8	[1]
Molecular Formula	C ₁₆ H ₁₇ D ₁₃ O ₂	[1]
Molecular Weight	267.49 g/mol	[1]
Physical State	Liquid	[1]
Purity	≥98%	[1]
Storage Temperature	-20°C	
Solubility	Soluble in DMF (30 mg/ml), DMSO (30 mg/ml), and Ethanol (50 mg/ml)	[1]

Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **Palmitoleic acid-d13** is not publicly available, the safety profile is expected to be analogous to that of Palmitoleic acid. The following information is summarized from SDS of the non-deuterated form.

Hazard Identification

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Flammable Liquids	Category 4	Warning	H227: Combustible liquid
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	Warning	H335: May cause respiratory irritation

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Get medical attention.
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Loosen tight clothing such as a collar, tie, belt, or waistband. Get medical attention if you feel unwell.

Fire-Fighting Measures

Suitable Extinguishing Media	Unsuitable Extinguishing Media	Specific Hazards Arising from the Chemical	Protective Equipment and Precautions for Firefighters
Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	Do not use a heavy water stream.	Combustible liquid. In a fire or if heated, a pressure increase will occur and the container may burst.	Fire-fighters should wear appropriate protective equipment and self-contained breathing apparatus (SCBA) with a full face-piece operated in positive pressure mode.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Palmitoleic acid-d13** and ensure the safety of laboratory personnel.

Handling

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses with side-shields, and a lab coat.
- **Ventilation:** Use in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.
- **Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where this material is handled. Wash hands thoroughly after handling.

Storage

- **Temperature:** Store in a freezer at -20°C for long-term stability.
- **Container:** Keep the container tightly closed in a dry and well-ventilated place.

- Incompatible Materials: Avoid contact with strong oxidizing agents.

Experimental Protocols

The primary application of **Palmitoleic acid-d13** is as an internal standard in mass spectrometry-based lipidomics. The following is a general protocol for its use.

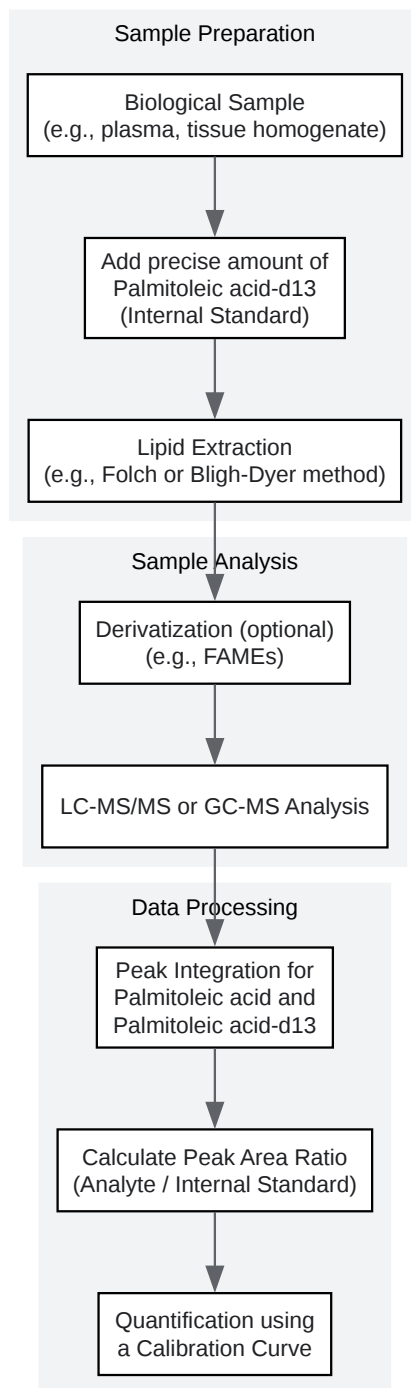
Preparation of Stock Solution

- Equilibration: Allow the vial of **Palmitoleic acid-d13** to warm to room temperature before opening to prevent condensation of moisture.
- Solvent Selection: Choose a solvent in which the compound is readily soluble, such as ethanol, methanol, or a mixture of chloroform and methanol.
- Dissolution: Add a precise volume of the chosen solvent to the vial to achieve a desired stock concentration (e.g., 1 mg/mL).
- Mixing: Gently vortex the solution to ensure complete dissolution.
- Storage: Store the stock solution in a tightly sealed vial at -20°C or -80°C.

General Workflow for Use as an Internal Standard

The following diagram illustrates a typical workflow for using **Palmitoleic acid-d13** as an internal standard for the quantification of palmitoleic acid in a biological sample.

Workflow for Palmitoleic Acid-d13 as an Internal Standard

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Caption: General workflow for the use of **Palmitoleic acid-d13** as an internal standard.

Toxicological Information

The toxicological properties of **Palmitoleic acid-d13** have not been extensively studied. The information provided is based on the non-deuterated form.

Toxicological Effect	Data
Acute Toxicity	Not classified. Based on available data, the classification criteria are not met.
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye irritation.
Respiratory or Skin Sensitization	Not expected to be a sensitizer.
Germ Cell Mutagenicity	Not classified. Based on available data, the classification criteria are not met.
Carcinogenicity	Not classified. Based on available data, the classification criteria are not met.
Reproductive Toxicity	Not classified. Based on available data, the classification criteria are not met.
STOT-Single Exposure	May cause respiratory irritation.
STOT-Repeated Exposure	Not classified. Based on available data, the classification criteria are not met.
Aspiration Hazard	Not classified. Based on available data, the classification criteria are not met.

Disposal Considerations

Dispose of contents and container in accordance with all local, regional, national, and international regulations. Unused product and its container must be disposed of as hazardous waste. Do not allow to enter drains or waterways.

Disclaimer

This document is intended for informational purposes only and is not a substitute for a certified Safety Data Sheet (SDS). It is the responsibility of the user to conduct a thorough risk assessment before using this chemical. The information provided is based on the safety data for Palmitoleic acid, as a specific SDS for the deuterated form was not publicly available at the time of writing. While the safety profiles are expected to be very similar, researchers should exercise due care and consult the supplier for the most current safety information.

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References

- 1. larodan.com [larodan.com]
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